

A Comparative Guide to Functional Complementation with Orthologous 2-Hydroxybenzoyl-CoA Genes

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Compound of Interest

Compound Name: *2-hydroxybenzoyl-CoA*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of the performance of orthologous genes encoding enzymes responsible for the synthesis of **2-hydroxybenzoyl-CoA**, a key intermediate in the biosynthesis of various secondary metabolites. The functional complementation of knockout or knockdown mutants with these orthologous genes is a powerful strategy for pathway elucidation, enzyme characterization, and metabolic engineering. This document summarizes quantitative data, details experimental protocols, and visualizes relevant biological pathways and workflows to aid researchers in selecting the optimal genetic components for their studies.

Performance Comparison of Orthologous Salicylate-CoA Ligases

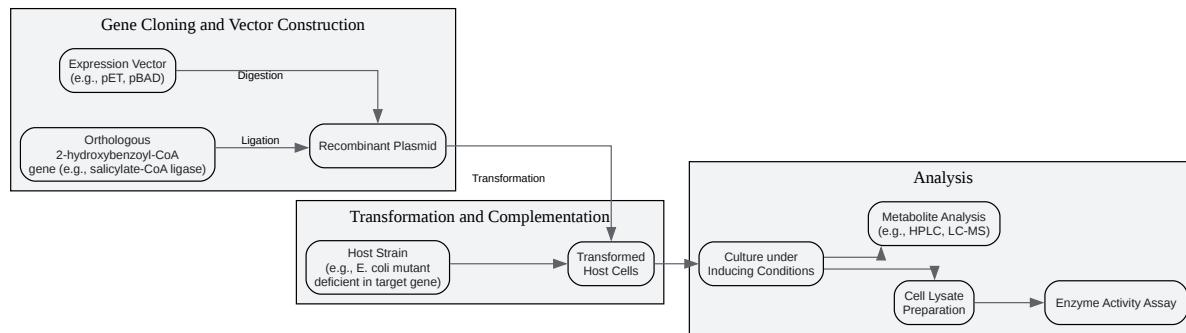
The synthesis of **2-hydroxybenzoyl-CoA** from salicylic acid and Coenzyme A is catalyzed by salicylate-CoA ligase. The kinetic properties of these enzymes can vary significantly between different organisms, impacting the efficiency of a reconstituted metabolic pathway. Below is a summary of key performance indicators for characterized salicylate-CoA ligases from various bacterial species.

Gene/Enzyme	Organism	Apparent Km (Salicylate) (μ M)	Apparent Vmax (nmol/min/mg)	Substrate Specificity	Reference
badA	Rhodopseudomonas palustris	~50	Not Reported	Benzoate, 4-hydroxybenzoate	[1] [2]
Benzoate-CoA ligase	Azoarcus evansii	Not Reported	Not Reported	Benzoate, 2-aminobenzoate	[3] [4] [5]
Benzoate-CoA ligase	Thauera aromatica	Not Reported	Not Reported	Benzoate	

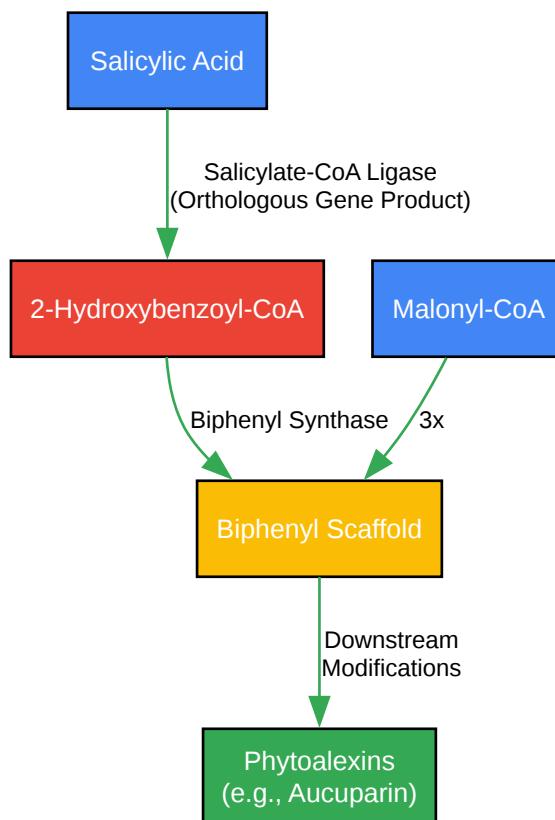
Note: Direct comparative data for multiple orthologs under identical experimental conditions is limited in the current literature. The presented data is collated from individual studies and should be interpreted with caution. "Not Reported" indicates that the specific value was not found in the cited literature.

Visualizing the Workflow and Pathway

A clear understanding of the experimental workflow and the underlying biochemical pathway is crucial for successful functional complementation studies.

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Caption: Experimental workflow for functional complementation.



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